Application Notes and Protocols for POPSO Disodium Salt Buffer Preparation

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Compound of Interest

Compound Name:	*POPSO disodium salt*
CAS No.:	*108321-07-9*
Cat. No.:	*B561065*

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Introduction

Piperazine-N,N'-bis(2-hydroxypropanesulfonic acid) (POPSO) is a zwitterionic biological buffer, one of the "Good's" buffers, widely utilized in biochemical, biological, and pharmaceutical research.[1][2][3][4] Its pKa of approximately 7.8 at 25°C makes it an effective buffer for maintaining a stable pH in the physiological range of 7.2 to 8.5.[1][2][5][6] POPSO is favored for its minimal interaction with biological molecules and its stability in solution. These application notes provide a detailed protocol for the preparation of POPSO buffer using its disodium salt, ensuring accuracy and reproducibility in experimental settings.

Physicochemical Properties and Applications

Data Presentation: Properties of **POPSO Disodium Salt**

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A comprehensive summary of the key physicochemical properties of **POPSO disodium salt** is presented in the table below for easy reference.

Property	Value	References
Full Chemical Name	Piperazine-N,N'-bis(2-hydroxypropanesulfonic acid) disodium salt	[7][8]
Molecular Formula	$C_{10}H_{20}N_2Na_2O_8S_2$	[8]
Molecular Weight	406.38 g/mol	[5][8]
pKa (at 25°C)	~7.8	[1][2]
Effective pH Range	7.2 - 8.5	[5][6]
Appearance	Crystalline powder	
Solubility	Readily soluble in water	[2]
Storage Conditions	Room temperature or 2-8°C for enhanced long-term stability, protected from light and moisture.	[2][7][9]

Primary Applications

POPSO buffer is a versatile tool in the life sciences, with notable applications in:

- Protein Purification and Analysis: Its ability to maintain a stable pH is crucial for preserving protein structure and function during chromatographic and electrophoretic procedures.[1]
- Enzyme Kinetics: Provides a stable reaction environment for accurately determining enzyme kinetic parameters.[1]
- Cell Culture: Although less common than other buffers, its low toxicity makes it a consideration for specific cell culture applications.

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- Nucleic Acid Studies: Used in protocols involving DNA and RNA manipulations where a stable pH is critical.[10]

Experimental Protocols

Protocol 1: Preparation of a 0.1 M **POPSO Disodium Salt** Buffer Solution

This protocol outlines the steps to prepare a 0.1 M POPSO buffer solution with a specific target pH.

Materials:

- **POPSO disodium salt** (MW: 406.38 g/mol)
- High-purity, deionized water
- 1 M Hydrochloric acid (HCl) solution
- Calibrated pH meter
- Stir plate and stir bar
- Volumetric flasks
- Graduated cylinders

Procedure:

- Calculate the Required Mass of **POPSO Disodium Salt**:
  - For 1 liter of a 0.1 M solution, weigh out 40.64 g of **POPSO disodium salt**.
- Dissolve the **POPSO Disodium Salt**:
  - Add approximately 800 mL of deionized water to a beaker.
  - Place the beaker on a stir plate and add the weighed **POPSO disodium salt**.
  - Stir until the salt is completely dissolved.

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- Adjust the pH:
  - Place the calibrated pH electrode into the solution.
  - The initial pH of the dissolved **POPSO disodium salt** will be alkaline.
  - Slowly add 1 M HCl dropwise while continuously monitoring the pH.
  - Continue adding HCl until the desired pH is reached. Exercise caution as the pH can change rapidly near the pKa.
- Final Volume Adjustment:
  - Once the target pH is achieved, carefully transfer the solution to a 1 L volumetric flask.
  - Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure a complete transfer.
  - Add deionized water to the flask until the solution reaches the 1 L mark.
- Sterilization and Storage:
  - For applications requiring sterile conditions, filter the buffer solution through a 0.22 µm filter.
  - Store the buffer at 2-8°C.[2]

Data Presentation: Preparation of 1 L POPSO Buffer Solutions at Various pH Values

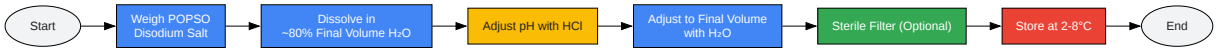
The following table provides the approximate volumes of 1 M HCl required to adjust the pH of a 0.1 M **POPSO disodium salt** solution. Note that these are estimates, and final pH adjustment should always be confirmed with a calibrated pH meter.

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Target pH	Approximate Volume of 1 M HCl to add to 1 L of 0.1 M POPSO Disodium Salt Solution
7.2	~ 85 mL
7.5	~ 70 mL
7.8	~ 50 mL
8.0	~ 35 mL
8.2	~ 20 mL
8.5	~ 5 mL

Mandatory Visualizations

Diagram 1: POPSO Buffer Preparation Workflow

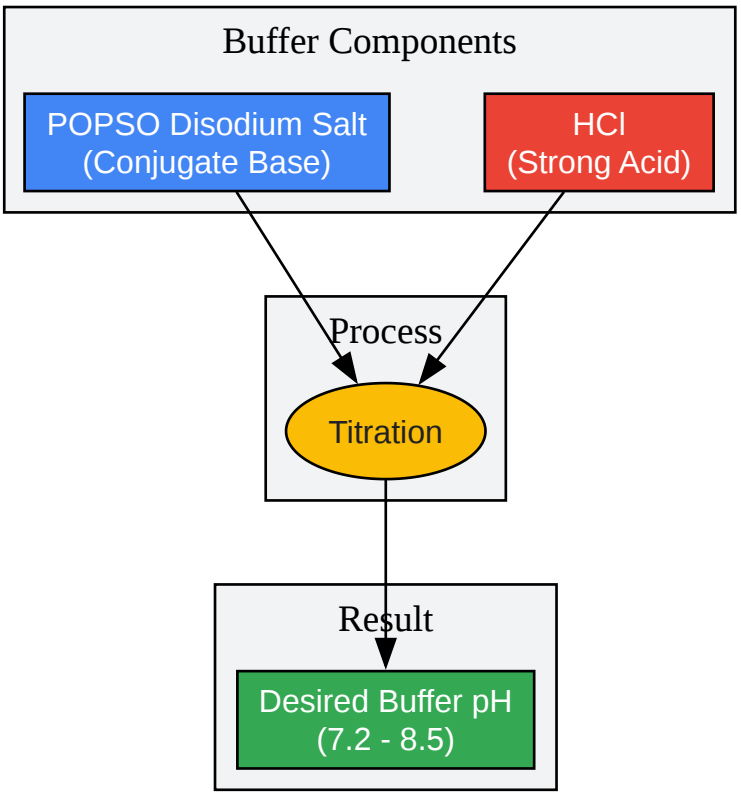


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A flowchart illustrating the sequential steps for preparing a **POPSO disodium salt** buffer solution.

Diagram 2: Logical Relationship of Buffer Components and pH

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A diagram showing the relationship between the starting materials and the final buffered solution.

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